

Independent Validation Guide: NVS-CECR2-1 Chemical Probe

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Compound of Interest

Compound Name: NVS-CECR2-1

Cat. No.: B1150138

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Executive Summary & Verdict

NVS-CECR2-1 is the current "gold standard" chemical probe for the bromodomain of CECR2 (Cat Eye Syndrome Chromosome Region, Candidate 2). Developed by Novartis in collaboration with the Structural Genomics Consortium (SGC), it is preferred for its high specificity against the BET family (BRD2/3/4), a common liability in early epigenetic probes.

Verdict: Validated for use in chromatin displacement assays and DNA damage response (DDR) studies. However, due to poor aqueous solubility, it requires strict adherence to low-concentration protocols ($<1 \mu\text{M}$) and the mandatory use of its matched negative control, NVS-CECR2-C.

Probe Profile & Comparative Analysis

To ensure scientific rigor, you must evaluate the probe against its negative control and the primary alternative, GNE-886 (Genentech).

Table 1: Technical Specifications & Competitor Comparison

Feature	NVS-CECR2-1 (Primary Probe)	NVS-CECR2-C (Negative Control)	GNE-886 (Alternative)
Origin	SGC / Novartis	SGC / Novartis	Genentech
Target Affinity ()	80 nM (ITC)	Inactive (> 20 µM)	~ 47 nM (AlphaScreen)
Cellular Potency	0.1 µM (FRAP)	Inactive	0.1 - 0.5 µM
Selectivity	>30-fold vs. BET family; Clean vs. 48 BRDs	N/A	High; minor activity on BRD9/TAF1
Solubility	Poor (Use <1 µM)	Moderate	Good (122 µM)
Primary Utility	Chromatin displacement, DDR	Validating on-target toxicity	High-concentration structural studies

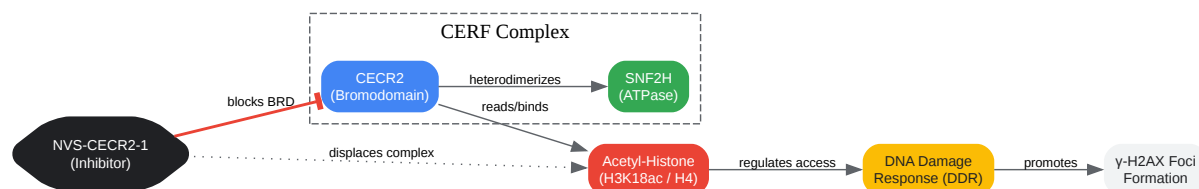
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*Critical Insight: While GNE-886 has superior solubility, **NVS-CECR2-1** is the community standard for cellular chromatin displacement due to its exceptionally slow off-rate, which provides a robust signal in FRAP assays despite low dosing.*

Mechanistic Context: The CERF Complex

Understanding the target is prerequisite to validation. CECR2 is not a standalone protein; it functions as the regulatory subunit of the CERF Complex (CECR2-containing Remodeling Factor), recruiting the ATPase SNF2H (SMARCA5) to remodel chromatin.[\[1\]](#)[\[2\]](#)

Diagram 1: CECR2 Signaling & Mechanism of Action



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Caption: **NVS-CECR2-1** competitively inhibits CECR2 binding to acetylated histones, disrupting the CERF complex's ability to regulate DNA damage repair.

Validation Workflow & Protocols

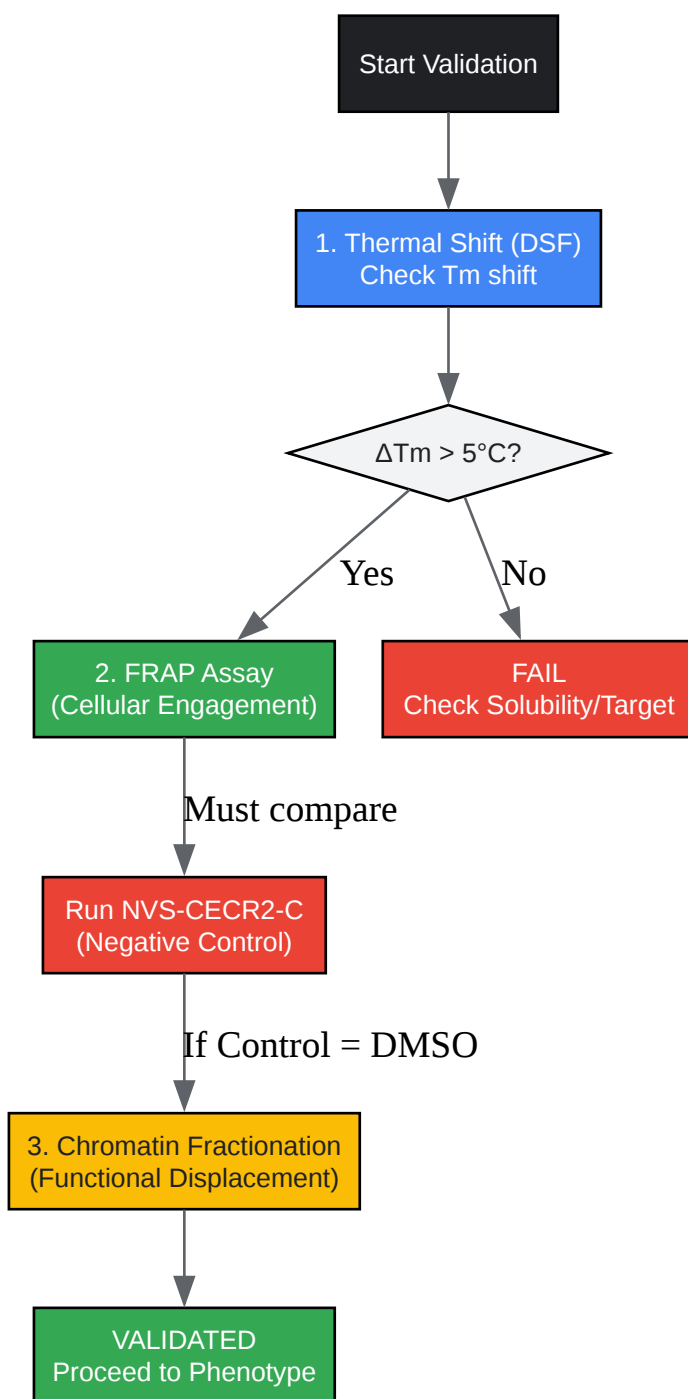
Do not rely on a single assay. A self-validating system requires orthogonal confirmation:

Biophysical (does it bind?)

Cellular (does it enter cells?)

Functional (does it work?).

Diagram 2: The Validation Decision Tree



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Caption: Step-by-step validation logic. Failure at the FRAP stage often indicates solubility issues or lack of permeability.

Protocol A: Cellular FRAP (Fluorescence Recovery After Photobleaching)

Objective: Quantify the displacement of CECR2 from chromatin in live cells. Why this works: Bromodomains bound to chromatin recover slowly after photobleaching. An effective inhibitor (**NVS-CECR2-1**) increases mobility (faster recovery) by detaching the protein.

Materials:

- GFP-tagged CECR2 (full length or BRD domain).
- **NVS-CECR2-1** (Stock: 10 mM in DMSO).
- NVS-CECR2-C (Negative Control).[\[3\]](#)
- U2OS or HEK293T cells.

Step-by-Step Methodology:

- Transfection: Transfect cells with GFP-CECR2. Incubate 24 hours.
- Treatment: Treat cells with 0.1 μ M **NVS-CECR2-1**, NVS-CECR2-C, or DMSO for 1 hour.
 - Note: Do not exceed 1 μ M.[\[4\]](#) Higher concentrations risk precipitation and off-target effects.
- Bleaching: Using a confocal microscope, bleach a defined nuclear region (ROI) to <10% initial intensity.
- Acquisition: Measure fluorescence recovery every 0.5s for 60s.
- Analysis: Calculate
(half-time of recovery).
 - Success Criteria: **NVS-CECR2-1** treated cells should show a significantly shorter
(faster recovery) compared to DMSO and NVS-CECR2-C.

- Expected Data: DMSO

; **NVS-CECR2-1**

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Protocol B: Chromatin Fractionation (Western Blot)

Objective: Biochemical confirmation that CECR2 is physically removed from the chromatin fraction.

- Lysis: Lyse treated cells (1 μ M probe, 6 hours) in cytoskeleton (CSK) buffer containing 0.5% Triton X-100.
- Separation: Centrifuge at low speed.
 - Supernatant: Soluble fraction (Cytoplasm + Nucleoplasm).
 - Pellet: Chromatin-bound fraction.[\[5\]](#)
- Extraction: Wash pellet, then resuspend in high-salt buffer or sonicate to solubilize chromatin-bound proteins.
- Blotting: Western blot both fractions for CECR2.
- Validation: **NVS-CECR2-1** treatment should shift CECR2 from the Pellet to the Supernatant compared to the negative control.

References

- Structural Genomics Consortium. (2012). **NVS-CECR2-1**: A Chemical Probe for CECR2.[\[1\]](#)
[\[3\]](#)[\[5\]](#) The SGC.[\[6\]](#)[\[7\]](#) [Link](#)[\[5\]](#)
- Crawford, T. D., et al. (2017).[\[8\]](#) GNE-886: A Potent and Selective Inhibitor of the Cat Eye Syndrome Chromosome Region Candidate 2 Bromodomain (CECR2).[\[1\]](#)[\[8\]](#)[\[9\]](#) ACS Medicinal Chemistry Letters.[\[8\]](#)[\[9\]](#) [Link](#)
- Banting, G. S., et al. (2005).[\[10\]](#) CECR2, a protein involved in neurulation, forms a novel chromatin remodeling complex with SNF2L.[\[3\]](#)[\[10\]](#) Human Molecular Genetics.[\[10\]](#) [Link](#)

- Lee, S. K., et al. (2012).[11] Genome-wide screen of human bromodomain-containing proteins identifies Cecr2 as a novel DNA damage response protein.[11] Molecules and Cells. [3][4][6][10][11][12][13][14][15][16] [Link](#)

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Sources

- 1. GNE-886: A Potent and Selective Inhibitor of the Cat Eye Syndrome Chromosome Region Candidate 2 Bromodomain (CECR2) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/22111111/)]
- 2. The CECR2 bromodomain displays distinct binding modes to select for acetylated histone proteins versus non-histone ligands - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/22111111/)]
- 3. NVS-CECR2-1 | Structural Genomics Consortium [[thesgc.org](https://www.thesgc.org/)]
- 4. Discovery and Characterization of a Chemical Probe for Cyclin-Dependent Kinase-Like 2 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/22111111/)]
- 5. Cytotoxic activity of bromodomain inhibitor NVS-CECR2-1 on human cancer cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/22111111/)]
- 6. Development of a chemical probe to enable characterization of the casein kinase 1γ subfamily - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/22111111/)]
- 7. Chemical Probes — SGC-UNC [[sgc-unc.org](https://www.sgc-unc.org/)]
- 8. [osti.gov](https://www.osti.gov/) [[osti.gov](https://www.osti.gov/)]
- 9. GNE-886: A Potent and Selective Inhibitor of the Cat Eye Syndrome Chromosome Region Candidate 2 Bromodomain (CECR2) - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/22111111/)]
- 10. cdnsiencepub.com [cdnsiencepub.com]
- 11. Genome-Wide Screen of Human Bromodomain-Containing Proteins Identifies Cecr2 as a Novel DNA Damage Response Protein [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/22111111/)]
- 12. High Throughput Cellular Thermal Shift Assays in Research and Drug Discovery - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/22111111/)]
- 13. Screening for Target Engagement using the Cellular Thermal Shift Assay - CETSA - Assay Guidance Manual - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/22111111/)]

- 14. The nuclear factor CECR2 promotes somatic cell reprogramming by reorganizing the chromatin structure - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 15. [tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
- 16. Genome-Wide Screen of Human Bromodomain-Containing Proteins Identifies Cecr2 as a Novel DNA Damage Response Protein - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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